

Solubility and Stability of N-Benzylthiazol-2-amine: A Technical Characterization Guide

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Compound of Interest

Compound Name: *N-Benzylthiazol-2-amine*

CAS No.: 41593-98-0

Cat. No.: B1267000

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Executive Summary

N-Benzylthiazol-2-amine (CAS: 4640-33-3) represents a critical scaffold in medicinal chemistry, frequently utilized as an intermediate in the synthesis of neuroprotective agents, antimicrobial drugs, and kinase inhibitors. Its structural duality—comprising a lipophilic benzyl tail and a polar, basic thiazole core—presents unique challenges in pre-formulation.

This guide moves beyond static data points to provide a dynamic characterization framework. We analyze the physicochemical drivers of its solubility and stability, specifically the resonance-stabilized 2-aminothiazole system, and provide validated protocols for assessing its behavior under physiological and stress conditions.

Physicochemical Architecture

To predict solubility and stability, one must first understand the electronic distribution of the molecule. The 2-aminothiazole moiety is not a simple amine; it is a push-pull system.

Structural Properties Table

Property	Value (Experimental/Predicted)	Significance
Molecular Weight	190.27 g/mol	Low MW favors permeability.
LogP (Calculated)	~2.5 – 2.9	Moderate lipophilicity; suggests poor aqueous solubility in neutral form.
pKa (Basic)	~5.3 – 5.5 (Ring Nitrogen)	Critical: The exocyclic amine is not the primary basic center.
H-Bond Donors	1 (NH)	Potential for crystal packing interactions.
H-Bond Acceptors	2 (Ring N, Ring S)	Sites for solvent interaction.

The Protonation Paradox

A common error in handling **N-benzylthiazol-2-amine** is assuming the exocyclic nitrogen (the NH group) is the site of protonation.

- Mechanism: The lone pair on the exocyclic nitrogen is delocalized into the thiazole ring (conjugation), increasing electron density at the ring nitrogen (C-5 position) and ring carbon.
- Consequence: The ring nitrogen (N3) is the most basic site (pKa ~5.4).
- Impact on Solubility: Salt formation strategies must target the ring nitrogen. Attempts to form salts assuming aliphatic amine basicity (pKa > 9) will fail, leading to disproportionation in water [1, 2].

Solubility Assessment

The solubility of **N-benzylthiazol-2-amine** is pH-dependent. In its neutral form (pH > 6.5), the hydrophobic benzyl group dominates, resulting in low aqueous solubility (< 1 mg/mL). Below pH 4.5, protonation of the thiazole ring drastically increases solubility.

Solubility Profiling Workflow

The following workflow ensures accurate thermodynamic solubility determination, distinguishing between kinetic supersaturation and true equilibrium.



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Figure 1: Thermodynamic solubility profiling workflow. Note the critical "Check pH" step after incubation to account for pH shifts caused by the dissolved API.

Protocol: Saturation Shake-Flask Method

Objective: Determine thermodynamic solubility at physiological pH.

- Preparation: Weigh ~10 mg of **N-benzylthiazol-2-amine** into a 4 mL glass vial.
- Solvent Addition: Add 1 mL of buffer (pH 1.2, 4.5, 6.8, and 7.4).
- Equilibration: Agitate at 37°C for 24 hours.
 - Note: If the solid dissolves completely, add more substance until a precipitate persists (saturation).
- pH Verification: Measure the pH of the supernatant. The dissolved basic amine may shift the buffer pH; record the final pH, not the initial buffer pH.
- Separation: Centrifuge at 10,000 rpm for 10 minutes or filter using a PVDF syringe filter (0.45 µm).
 - Caution: Ensure the filter does not adsorb the compound (validate with a standard solution).
- Quantification: Analyze supernatant via HPLC (C18 column, Water/Acetonitrile gradient).

Stability Profile

The 2-aminothiazole core confers reasonable stability, but the N-benzyl linkage and the electron-rich ring create specific vulnerabilities.

Degradation Pathways

- **Hydrolysis:** Generally stable. The C-N exocyclic bond is robust compared to imines (Schiff bases). However, extreme acidic conditions (pH < 1) at high temperatures may cause cleavage.
- **Oxidation:** High Risk. The sulfur atom in the thiazole ring and the benzylic carbon are susceptible. Oxidative stress can lead to N-oxides or sulfoxides [3].
- **Photolysis:** Thiazoles can be light-sensitive, undergoing ring rearrangement or oxidation upon UV exposure.

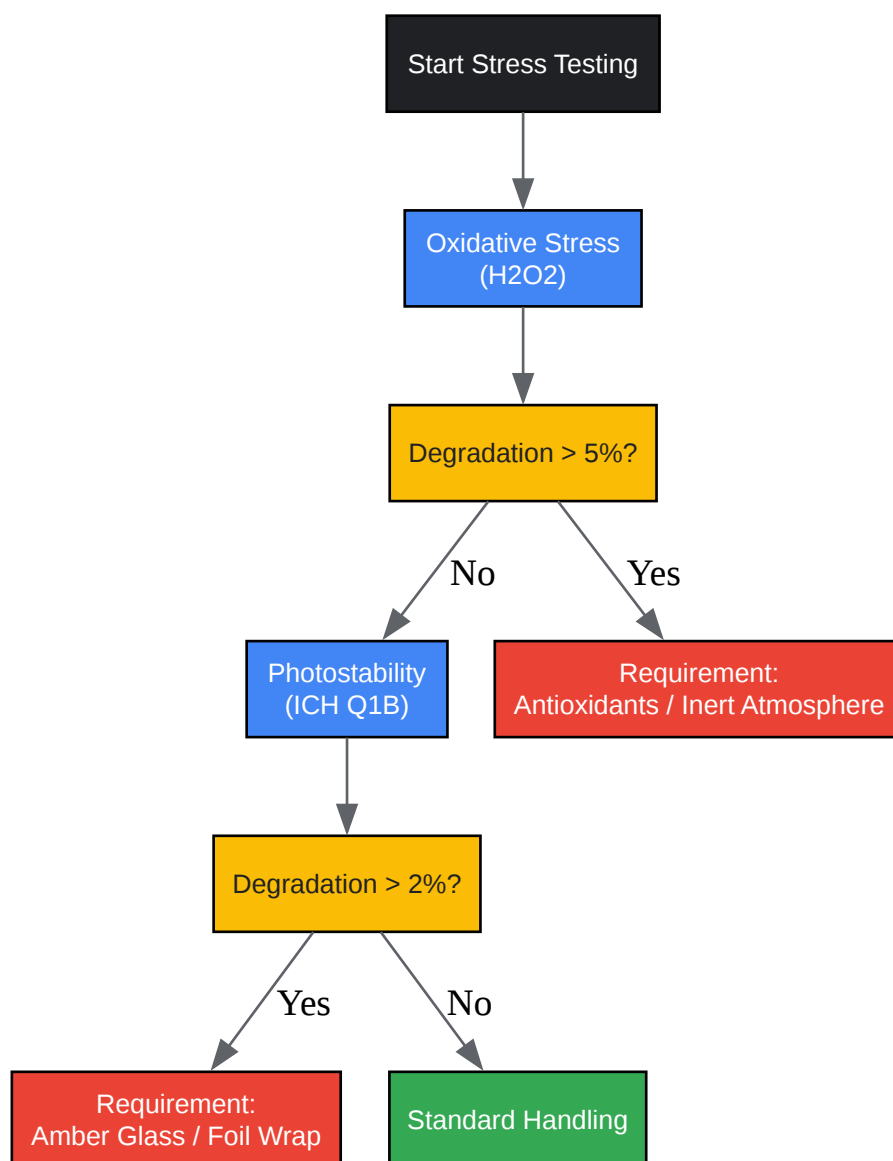
Forced Degradation Strategy

Conduct stress testing to identify "soft spots" in the molecule.

Stress Condition	Conditions	Expected Outcome
Acid Hydrolysis	0.1 N HCl, 60°C, 24h	Stable (Likely < 5% degradation).
Base Hydrolysis	0.1 N NaOH, 60°C, 24h	Stable (Thiazole ring is robust to base).
Oxidation	3% H ₂ O ₂ , RT, 4h	Degradation Likely. Monitor for N-oxide (+16 Da) or Sulfoxide (+16 Da).
Thermal	60°C, Dry Heat, 7 days	Stable.
Photostability	UV/VIS (1.2M Lux hours)	Variable. Protect from light if degradation > 2%.

Stability Decision Tree

Use this logic to determine handling requirements based on stress test results.



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Figure 2: Decision tree for defining handling and storage conditions based on forced degradation data.

Formulation Implications

For drug development, the poor aqueous solubility of the free base is the primary hurdle.

- Salt Selection:
 - Target the Ring Nitrogen (pKa ~5.4).

- Recommended Acids: Methanesulfonic acid (Mesylate) or Hydrochloric acid (Hydrochloride). These strong acids ensure complete protonation and typically yield crystalline salts with improved solubility [4].
- Avoid: Weak acids (e.g., acetic acid) may not provide a sufficient delta-pKa (> 3 units) to maintain a stable salt in solution.
- Co-solvents:
 - **N-Benzylthiazol-2-amine** is highly soluble in organic solvents like DMSO, Ethanol, and PEG-400.
 - Injectable Formulation: Consider 10-20% PEG-400 or Captisol® (cyclodextrin) complexation to shield the hydrophobic benzyl group.

References

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